

Essential Safety and Disposal Guidance for (Rac)-EBET-1055

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Compound of Interest

Compound Name: (Rac)-EBET-1055

Cat. No.: B12375669

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(Rac)-EBET-1055 is a bromodomain and extra-terminal (BET) PROTAC degrader intended for laboratory research use only.[1][2] As a compound designed to effectively inhibit the growth of cancer cells, it should be handled with care, and all waste should be considered hazardous unless otherwise determined by a qualified professional.[1] Proper disposal is crucial to ensure personnel safety and environmental protection.

This guide provides procedural information for the proper disposal of **(Rac)-EBET-1055**, drawing upon standard laboratory safety practices and guidelines for handling potent chemical compounds.

Chemical and Physical Properties

A summary of the known physicochemical properties of EBET-1055 is provided below. This information is essential for correct handling and storage.

Property	Value
Molecular Formula	C51H54N8O9[1][3]
Molecular Weight	923.02 g/mol [1][4]
Appearance	Solid[3]
Storage Conditions	-20°C, protect from light, stored under argon[4]
Solubility	DMSO: 100 mg/mL (108.34 mM) with ultrasonic assistance[4]

Disposal Protocol: A Step-by-Step Approach

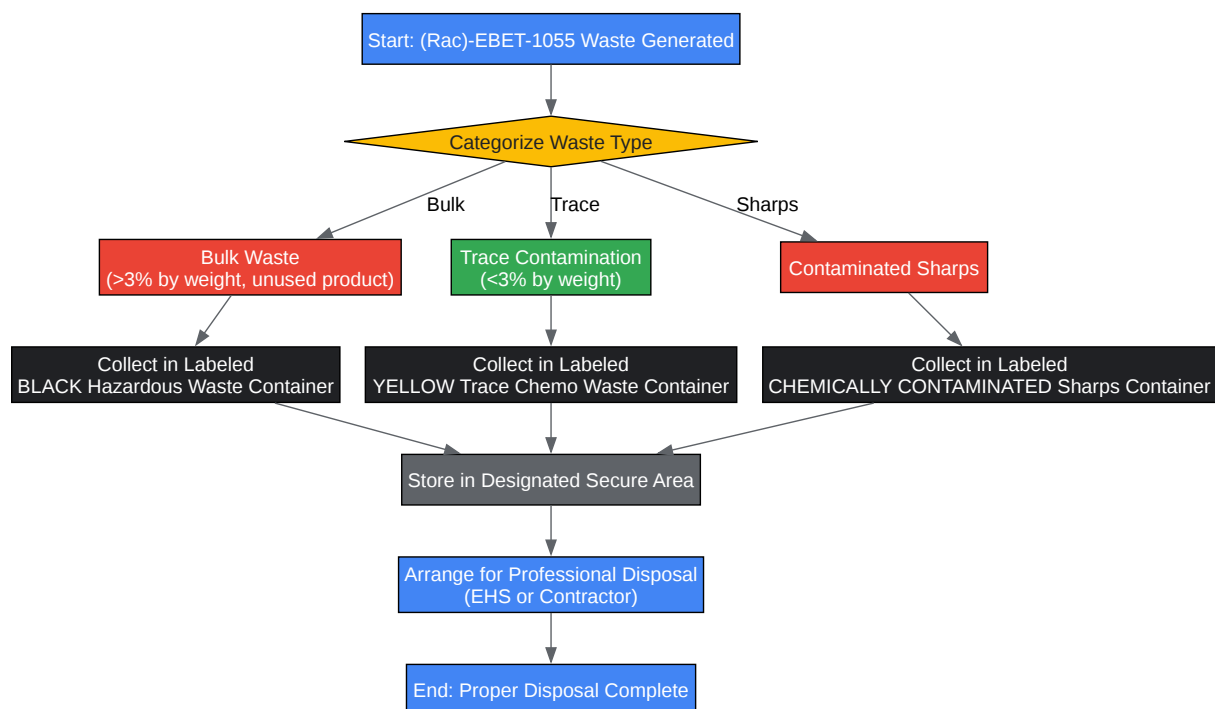
The following procedure outlines the recommended steps for the safe disposal of **(Rac)-EBET-1055**. This protocol is based on general principles for the disposal of chemotherapy and potent research compounds.

- **Waste Categorization:** All materials contaminated with **(Rac)-EBET-1055** should be treated as hazardous chemical waste. This includes unused or expired compounds, solutions, contaminated personal protective equipment (PPE), and labware.
- **Waste Segregation and Containerization:**
 - **Bulk Waste:** Unused or expired **(Rac)-EBET-1055**, as well as solutions with a concentration greater than 3% by weight, should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. Following general guidelines for chemotherapy waste, a black container is often used for bulk hazardous chemical waste. [5]
 - **Trace Waste:** Items with minimal residual contamination, such as empty vials (containing no more than 3% by weight of the original contents), used PPE (gloves, lab coats), and contaminated lab supplies (pipette tips, etc.), should be collected in a separate, designated waste container.[5] For trace chemotherapy waste, yellow containers are standard.[5]

- Sharps: Any sharps, such as needles or contaminated glassware, must be disposed of in a puncture-resistant sharps container specifically designated for chemically contaminated sharps.[5]
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(Rac)-EBET-1055**," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste: Store waste containers in a designated, secure area, away from general laboratory traffic and incompatible materials, until they are collected for disposal.
- Disposal Arrangement: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste. Do not dispose of **(Rac)-EBET-1055** down the drain or in the regular trash.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper segregation and disposal of **(Rac)-EBET-1055** waste.



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Caption: Logical workflow for the proper disposal of **(Rac)-EBET-1055**.

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